

An In-depth Technical Guide to DBCO-PEG24-acid in Chemical Biology

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Compound of Interest

Compound Name: DBCO-PEG24-acid

Cat. No.: B15141583

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Dibenzocyclooctyne-Poly(ethylene glycol)24-acid (**DBCO-PEG24-acid**), a versatile heterobifunctional linker, and its applications in the field of chemical biology. This document details its core properties, applications in bioconjugation, and provides experimental protocols and workflows for its use in areas such as antibody-drug conjugate (ADC) development, cell labeling, and proteomics.

Introduction to DBCO-PEG24-acid

DBCO-PEG24-acid is a key reagent in copper-free click chemistry, a bioorthogonal reaction that has revolutionized the way biomolecules are modified and studied. It features three key components:

- **Dibenzocyclooctyne (DBCO):** A strained alkyne that reacts specifically and efficiently with azide-functionalized molecules without the need for a cytotoxic copper catalyst. This reaction is known as Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC).
- **Polyethylene Glycol (PEG)24:** A 24-unit polyethylene glycol spacer. The hydrophilic nature of the PEG chain enhances the solubility of the molecule in aqueous buffers and reduces non-specific binding of conjugates. The length of the PEG linker can also influence the pharmacokinetic properties of the final conjugate, such as extending its plasma half-life.^{[1][2]}

- **Carboxylic Acid (-COOH):** A terminal functional group that allows for covalent attachment to primary amines on biomolecules, such as proteins, peptides, or antibodies, through the formation of a stable amide bond. This reaction is typically mediated by carbodiimide chemistry, such as using EDC and NHS.

Physicochemical and Reactivity Data

The unique properties of **DBCO-PEG24-acid** make it a powerful tool for creating stable and well-defined bioconjugates. Below is a summary of its key characteristics and reactivity data.

Property	Value/Description	Source(s)
Molecular Formula	C70H116N2O28	[3]
Purity	Typically >95%	[4]
Appearance	Off-white to light yellow oil	
Solubility	Soluble in DMSO, DMF, and aqueous buffers with optimization	[5]
DBCO-Azide Reaction	Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC)	[6]
Reaction Conditions	Aqueous buffers, physiological pH and temperature	[7]
Reaction Speed	Fast, typically complete within 1-4 hours at room temperature	[8]
Second-Order Rate Constant (DBCO with benzyl azide)	$\sim 0.1 \text{ M}^{-1}\text{s}^{-1}$	[9]
Carboxylic Acid Reactivity	Forms stable amide bonds with primary amines	[3]
Activation Method	Commonly activated with EDC and NHS or sulfo-NHS	[10]

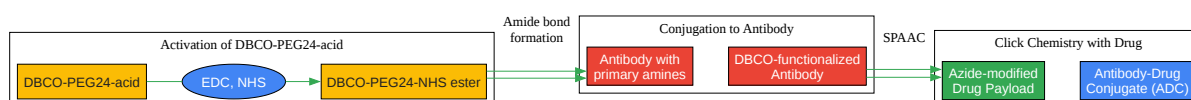
Core Applications in Chemical Biology

The versatility of **DBCO-PEG24-acid** has led to its widespread adoption in various chemical biology applications.

Antibody-Drug Conjugate (ADC) Development

DBCO-PEG24-acid is an important linker for the construction of ADCs, which are targeted therapeutics that deliver potent cytotoxic drugs to cancer cells. The PEG24 linker can improve the pharmacokinetic profile of the ADC, leading to a longer half-life and better tumor suppression.[1]

Workflow for ADC Synthesis using **DBCO-PEG24-acid**:



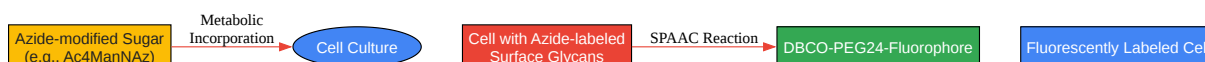
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Workflow for Antibody-Drug Conjugate (ADC) Synthesis.

Cell Labeling and Tracking

DBCO-PEG24-acid can be used to label the surface of living cells for imaging and tracking studies. This is often achieved through metabolic labeling, where cells are cultured with an azide-modified sugar that is incorporated into cell surface glycans. The azide groups can then be specifically targeted with a DBCO-functionalized probe.

Workflow for Metabolic Cell Labeling and Detection:



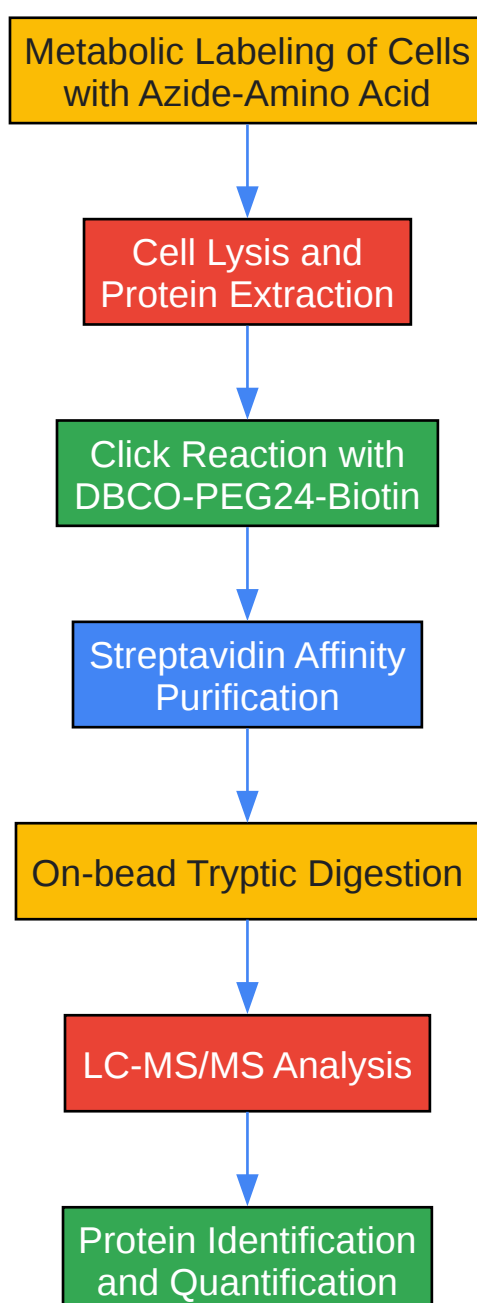
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Workflow for Metabolic Cell Labeling and Detection.

Chemical Proteomics

In chemical proteomics, **DBCO-PEG24-acid** can be used to enrich and identify proteins that have been metabolically labeled with an azide-containing amino acid analog. This allows for the study of protein synthesis, post-translational modifications, and protein-protein interactions. [\[11\]](#)

Workflow for Proteomic Analysis using Bioorthogonal Labeling:



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